

Application Notes and Protocol for Dyeing Polyamide Fibers with Disperse Red 86

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Compound of Interest

Compound Name: Disperse red 86

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Introduction

Polyamide fibers, commonly known as nylon, are synthetic polymers characterized by their excellent strength, durability, and elasticity.[1] The dyeing of these fibers is influenced by the presence of amino and carboxyl terminal groups, allowing for the use of various dye classes, including acid and disperse dyes.[1] Disperse dyes, which are non-ionic and have low water solubility, are particularly effective for achieving level dyeings on polyamide, as they are less sensitive to variations in the fiber's chemical and physical structure.[2]

Disperse Red 86 is an anthraquinone-based disperse dye that produces a brilliant bluish-pink to peach-pink shade.[3] It is recognized for its good overall fastness properties, especially its high light fastness, making it a suitable candidate for applications requiring color stability.[3] This document provides a detailed protocol for the exhaust dyeing of polyamide fibers with **Disperse Red 86** in a laboratory setting. The procedure covers the preparation of the dyebath, the dyeing process, and post-treatment to ensure optimal color yield and fastness.

Experimental Protocol

This protocol details the exhaust dyeing method for polyamide fibers using **Disperse Red 86**. The process involves a high-temperature dyeing cycle to ensure adequate diffusion and fixation of the dye within the fiber structure.

Materials and Equipment:

- Polyamide fabric (scoured and pre-wetted)
- **Disperse Red 86** (C.I. 62175)
- Dispersing agent (e.g., lignosulfonate-based)
- Leveling agent (optional, for pale to medium shades)
- Acetic acid (to adjust pH)
- Sodium hydrosulfite and sodium hydroxide (for reduction clearing)
- Laboratory-scale high-temperature dyeing machine
- Beakers, graduated cylinders, and pipettes
- pH meter
- Spectrophotometer (for color measurement, optional)

Procedure:

1. Dyebath Preparation:

- Calculate the required amounts of dye and auxiliary chemicals based on the weight of the fabric (owf) and the desired liquor ratio. A typical liquor ratio for laboratory dyeing is 10:1 to 20:1.^{[4][5]}
- Prepare a stock solution of **Disperse Red 86** by pasting the required amount of dye powder with a small amount of water and the dispersing agent. Gradually add more water to form a fine, stable dispersion.
- Fill the dyeing vessel with the calculated volume of water and add the dispersing agent and leveling agent (if used).
- Add the prepared dye dispersion to the dyebath and stir thoroughly.

- Adjust the pH of the dyebath to a weakly acidic range of 4.5-5.5 using acetic acid.[6]

2. Dyeing Process:

- Introduce the pre-wetted polyamide fabric into the dyebath at a starting temperature of approximately 40°C.
- Gradually raise the temperature of the dyebath to the dyeing temperature. For polyamide, a temperature of 100°C (at the boil) is often sufficient.[5]
- Hold the temperature at 100°C for 45-60 minutes to allow for dye diffusion and fixation.
- After the dyeing cycle is complete, cool the dyebath down to 70-80°C.

3. Post-Treatment (Reduction Clearing):

- Remove the dyed fabric from the dyebath and rinse with warm water.
- Prepare a reduction clearing bath containing sodium hydroxide (e.g., 2 g/L) and sodium hydrosulfite (e.g., 2 g/L).[6]
- Treat the dyed fabric in this bath at 70-80°C for 15-20 minutes to remove any unfixed dye from the fiber surface.[3][6] This step is crucial for improving the wet fastness properties of the dyed fabric.
- Rinse the fabric thoroughly with hot water, followed by a cold water rinse.
- Neutralize the fabric with a dilute acetic acid solution, if necessary.
- Finally, rinse with cold water and air dry.

Data Presentation

The following table summarizes the key quantitative parameters for the dyeing protocol and the expected fastness properties of **Disperse Red 86** on polyamide fibers.

Parameter	Recommended Value	Notes
Dyeing Parameters		
Disperse Red 86	0.5 - 2.0% (owf)	Adjust based on desired shade depth.
Liquor Ratio	10:1 - 20:1	A lower liquor ratio is more economical.[4]
pH	4.5 - 5.5	A weakly acidic medium is optimal for disperse dyeing of polyamide.[6]
Dispersing Agent	1.0 - 2.0 g/L	Prevents dye agglomeration.
Leveling Agent	0.5 - 1.0 g/L	Recommended for pale to medium shades to ensure even dyeing.
Dyeing Temperature	100°C	Dyeing at the boil is effective for polyamide.[5]
Dyeing Time	45 - 60 minutes	At dyeing temperature.
Reduction Clearing		
Sodium Hydroxide	2.0 g/L	
Sodium Hydrosulfite	2.0 g/L	
Temperature	70 - 80°C	
Time	15 - 20 minutes	
Fastness Properties		
Light Fastness	Good to Excellent	Disperse Red 86 is known for its high light fastness.[3]
Wash Fastness	Moderate to Good	Reduction clearing significantly improves wash fastness.
Rubbing Fastness	Good	

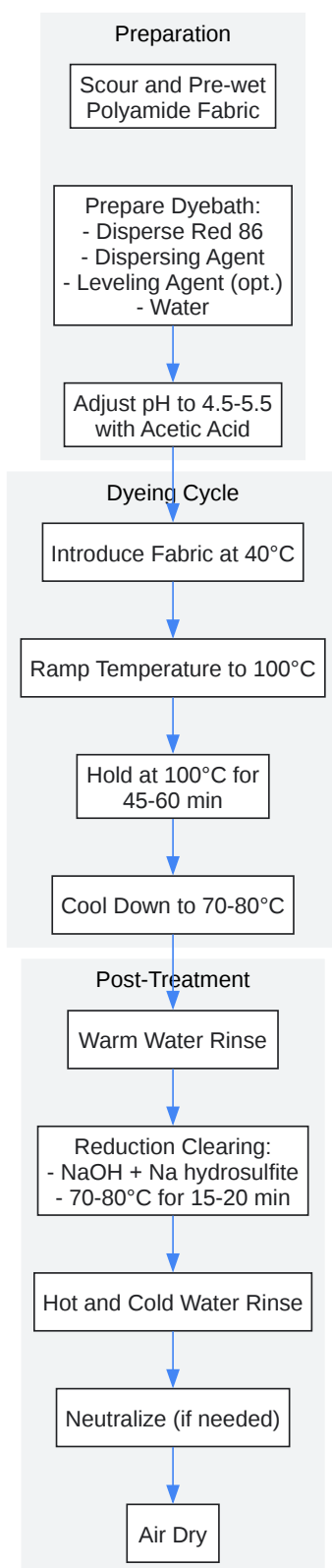
Sublimation Fastness

Good to Excellent

[3]

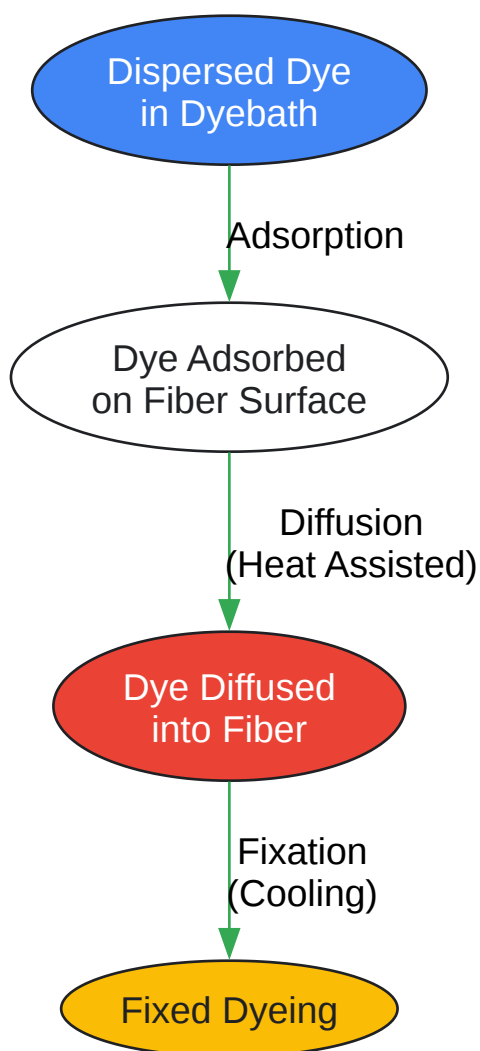
Visualizations

The following diagrams illustrate the experimental workflow for dyeing polyamide fibers with **Disperse Red 86**.



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Caption: Experimental workflow for dyeing polyamide with **Disperse Red 86**.



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Caption: Signaling pathway of disperse dye on polyamide fiber.

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